

Introduction: Elucidating the Carbon Skeleton of a Key Aliphatic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-((1*r*,4*r*)-4-Methylcyclohexyl)propanoic acid

CAS No.: 324795-76-8

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3-((1*r*,4*r*)-4-Methylcyclohexyl)propanoic acid is a molecule of interest in synthetic chemistry and drug development, featuring a substituted cyclohexane ring—a common motif in pharmacologically active compounds. The precise characterization of its carbon framework is essential for confirming its identity, purity, and stereochemistry. Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) spectroscopy is the definitive analytical technique for this purpose, providing direct insight into the number of non-equivalent carbon atoms and their electronic environments.^{[1][2]}

This guide provides a comprehensive, in-depth analysis of the ^{13}C NMR spectrum of **3-((1*r*,4*r*)-4-methylcyclohexyl)propanoic acid**. We will move beyond a simple interpretation of the spectrum to discuss the underlying principles, experimental design, and advanced spectral editing techniques that enable an unambiguous assignment of every carbon atom in the molecule. The specified (1*r*,4*r*) stereochemistry, indicating a trans relationship between the two substituents on the cyclohexane ring, is a critical factor that profoundly influences the expected chemical shifts and will be a central focus of our analysis.

Part 1: Theoretical Framework for Spectral Prediction

Before acquiring a spectrum, a robust theoretical prediction serves as a hypothesis to be tested. This involves analyzing the molecule's structure to determine the number of unique carbon environments and estimating their chemical shifts based on established principles.

Molecular Symmetry and Expected Number of Signals

The first step in analyzing any ^{13}C NMR spectrum is to identify the number of unique carbon signals, which corresponds to the number of non-equivalent carbon atoms in the molecule.^[1]^[3] For **3-((1r,4r)-4-methylcyclohexyl)propanoic acid**, the presence of a plane of symmetry that bisects the C1-C4 axis of the cyclohexane ring renders certain carbons chemically equivalent.

- Propanoic Acid Chain: The three carbons of the propanoic acid side chain (the carboxyl carbon, and the two methylene carbons) are all in unique electronic environments.
- Cyclohexane Ring & Methyl Group:
 - C1 (methine, attached to the side chain) and C4 (methine, attached to the methyl group) are unique.
 - C2 and C6 are equivalent due to the plane of symmetry.
 - C3 and C5 are also equivalent.
 - The methyl carbon attached to C4 is unique.

Therefore, we anticipate a total of 8 distinct signals in the broadband proton-decoupled ^{13}C NMR spectrum.

Stereochemistry and its Influence on Chemical Shifts

The (1r,4r) configuration dictates that in the most stable chair conformation, both the propanoic acid substituent and the methyl group will occupy equatorial positions to minimize 1,3-diaxial interactions. This conformational lock is key to our predictions. The chemical shift of a carbon

atom in a cyclohexane ring is highly sensitive to its axial or equatorial environment and the orientation of nearby substituents.[4][5][6] Axial carbons are typically shielded (shifted to a lower ppm value) compared to their equatorial counterparts due to the γ -gauche effect.[7] Our predictions will be based on this stable di-equatorial conformation.

Predicted Chemical Shifts (δ) in ppm

The chemical shift of a ^{13}C nucleus is primarily influenced by the local electron density. Electronegative atoms, such as oxygen, withdraw electron density, "deshielding" the nucleus and shifting its resonance downfield (to a higher ppm value).[8][9][10] Conversely, alkyl groups are electron-donating, leading to greater shielding.

The following table outlines the predicted chemical shifts for each unique carbon in **3-((1r,4r)-4-methylcyclohexyl)propanoic acid**, with assignments referenced to the structure in Figure 1.

Carbon Atom	Label	Carbon Type (from DEPT)	Predicted Chemical Shift (δ , ppm)	Rationale for Prediction
Carboxyl	C9	C (Quaternary)	178-182	The carbonyl carbon of a carboxylic acid is highly deshielded due to the two electronegative oxygen atoms. [11] [12] [13]
Methylene (α to COOH)	C8	CH ₂	35-40	This CH ₂ group is adjacent to the electron-withdrawing carboxyl group, causing a downfield shift relative to other aliphatic carbons. [12]
Methylene (β to COOH)	C7	CH ₂	30-35	This CH ₂ group is further from the carboxyl group and experiences less of its deshielding effect compared to C8.
Methine (ring, C-propanoic)	C1	CH	40-45	As a tertiary carbon (methine) and being β to the propanoic acid chain, it is

expected in this region.

Standard chemical shift for a methylene group within a cyclohexane ring.

Methylene (ring) C2, C6 CH₂ 33-38

These carbons are γ to the propanoic acid substituent, which can have a slight shielding effect.

Methylene (ring) C3, C5 CH₂ 28-33

A methine carbon within the alkane region of the spectrum.

Methine (ring, C-methyl) C4 CH 30-35

Typical chemical shift for a methyl group attached to a cyclohexane ring.

Methyl C10 CH₃ 20-25

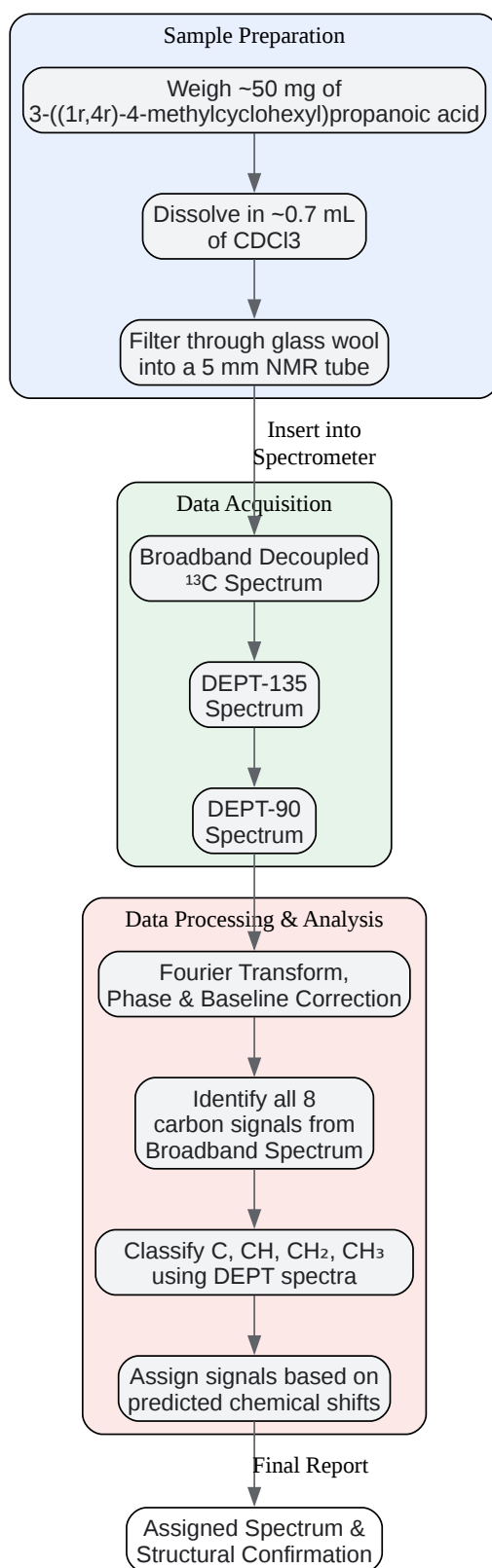
NOTE: These are predictive values. Actual experimental values may vary based on solvent, concentration, and temperature.

Part 2: Experimental Design and Methodology

A successful analysis hinges on a meticulously executed experiment. The following protocol represents a self-validating system designed for the unambiguous structural elucidation of the target molecule.

Experimental Workflow

The overall workflow is designed to first obtain a general overview of all carbon atoms and then use spectral editing techniques to classify them, leading to a confident final assignment.



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- To cite this document: BenchChem. [Introduction: Elucidating the Carbon Skeleton of a Key Aliphatic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3125438/docs#introduction-elucidating-the-carbon-skeleton-of-a-key-aliphatic-acid\]](https://www.benchchem.com/product/b3125438/docs#introduction-elucidating-the-carbon-skeleton-of-a-key-aliphatic-acid)

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